

# Technical Guide: Physical Properties of 4,5-Dimethyl-1,3-dioxol-2-one

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## Compound of Interest

Compound Name: 4,5-Dimethyl-1,3-dioxol-2-one

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the core physical properties of **4,5-Dimethyl-1,3-dioxol-2-one** (CAS No. 37830-90-3), an important intermediate in organic and pharmaceutical synthesis.<sup>[1][2]</sup> The information is presented to support research and development activities where this compound is utilized.

## Chemical Identity and Structure

**4,5-Dimethyl-1,3-dioxol-2-one**, also known as dimethylvinylene carbonate, is a heterocyclic compound.<sup>[3]</sup> Its structure consists of a five-membered dioxol-2-one ring with two methyl groups attached to the carbon atoms of the double bond. The planar nature of this molecule has been confirmed by single-crystal X-ray diffraction.<sup>[4]</sup>

Below is a diagram illustrating the key identifiers and structural information for **4,5-Dimethyl-1,3-dioxol-2-one**.

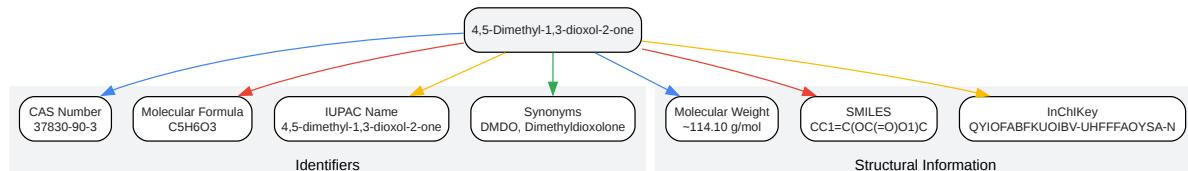


Figure 1. Chemical Identity of 4,5-Dimethyl-1,3-dioxol-2-one

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Caption: Figure 1. Key identifiers and structural data for **4,5-Dimethyl-1,3-dioxol-2-one**.

## Tabulated Physical Properties

The following table summarizes the key quantitative physical properties of **4,5-Dimethyl-1,3-dioxol-2-one** compiled from various sources.

Property	Value	Notes
Molecular Formula	C <sub>5</sub> H <sub>6</sub> O <sub>3</sub>	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	114.10 g/mol	<a href="#">[3]</a> <a href="#">[5]</a>
Appearance	White to light yellow solid, powder, or crystal	<a href="#">[1]</a>
Melting Point	77 - 81 °C	A range of 77-78.5 °C is frequently cited. <a href="#">[1]</a> <a href="#">[7]</a>
Boiling Point	130 °C @ 6 mmHg	
Density	1.2 ± 0.1 g/cm <sup>3</sup>	
Flash Point	55.8 ± 16.7 °C	
Refractive Index	1.455	

## Spectral Data

Spectroscopic data is crucial for the identification and characterization of **4,5-Dimethyl-1,3-dioxol-2-one**. The following spectral information is available in public databases:

- $^1\text{H}$  NMR: Data is available and can be used to confirm the presence and environment of the methyl protons.[3][8]
- Mass Spectrometry (GC-MS): The mass spectrum provides information on the molecular weight and fragmentation pattern of the molecule.[3][6]
- Infrared (FTIR) and Raman (FT-Raman) Spectroscopy: The FT-IR and FT-Raman spectra have been recorded and analyzed, providing detailed information about the vibrational modes of the molecule.[3][9] These spectra are useful for identifying functional groups, particularly the characteristic carbonyl (C=O) stretch of the cyclic carbonate.

## Experimental Protocols

The determination of the physical properties listed above follows standard laboratory procedures. Below are generalized methodologies for key experiments.

### Melting Point Determination (Capillary Method)

The melting point is a critical indicator of purity for a solid compound.[10] A sharp melting range typically indicates a high degree of purity.[11]

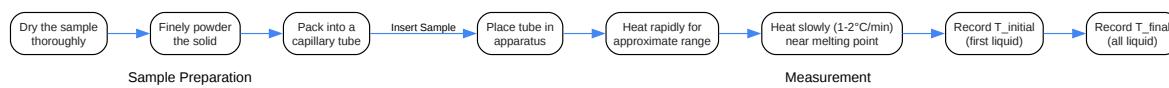


Figure 2. Workflow for Melting Point Determination

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Caption: Figure 2. Generalized workflow for determining melting point via the capillary method.

**Protocol:**

- **Sample Preparation:** A small amount of the dried, crystalline **4,5-Dimethyl-1,3-dioxol-2-one** is finely crushed into a powder.[12] This powder is then packed into a thin-walled capillary tube, sealed at one end, to a height of 1-2 cm.[12]
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus (e.g., a Mel-Temp or Thiele tube) alongside a calibrated thermometer.[10][11]
- **Heating and Observation:** The apparatus is heated. An initial rapid heating can be used to find an approximate melting range.[10] For an accurate measurement, a second sample is heated slowly, at a rate of about 1-2°C per minute, as the temperature approaches the expected melting point.[11]
- **Data Recording:** Two temperatures are recorded: the temperature at which the first drop of liquid appears ( $T_1$ ) and the temperature at which the entire solid has turned into a clear liquid ( $T_2$ ).[12] The melting point is reported as the range  $T_1 - T_2$ .

## Boiling Point Determination (Micro Method)

For determining the boiling point of a substance available in small quantities, a micro boiling point determination method is often employed.

**Protocol:**

- **Apparatus Setup:** A small amount (a few milliliters) of the liquid sample is placed into a small test tube or fusion tube.[13] A capillary tube, sealed at one end, is placed into the test tube with its open end down.
- **Heating:** The test tube assembly is attached to a thermometer and heated in a liquid bath (e.g., paraffin oil).[14]
- **Observation:** As the sample is heated, trapped air will bubble out of the capillary tube. Heating continues until a rapid and continuous stream of bubbles emerges from the capillary.[15] This indicates the vapor pressure of the liquid equals the atmospheric pressure.

- Data Recording: The heat source is removed, and the apparatus is allowed to cool slowly. The boiling point is the temperature at which the bubbling stops and the liquid is just drawn back into the capillary tube.[15] It is also crucial to record the atmospheric pressure at the time of measurement, as boiling point is pressure-dependent.[13]

## Density Determination (Displacement Method)

The density of a solid can be determined by measuring its mass and the volume of liquid it displaces, based on Archimedes' principle.[16][17]

Protocol:

- Mass Measurement: The mass of a sample of **4,5-Dimethyl-1,3-dioxol-2-one** is accurately measured using an analytical balance.[18]
- Initial Volume Measurement: A graduated cylinder is partially filled with a liquid in which the solid is insoluble (an inert solvent). The initial volume ( $V_1$ ) is recorded.[18][19]
- Displacement: The weighed solid is carefully submerged in the liquid in the graduated cylinder. The new volume ( $V_2$ ) is recorded.[18][19]
- Calculation: The volume of the solid is calculated as  $V_2 - V_1$ . The density is then calculated using the formula: Density = Mass / ( $V_2 - V_1$ ).[19]

## Solubility

Detailed quantitative solubility data for **4,5-Dimethyl-1,3-dioxol-2-one** in various common laboratory solvents is not extensively documented in publicly available literature. For a related compound, 2,2-Dimethyl-1,3-dioxolane, insolubility in water is noted. Given its structure, it is expected to be soluble in many common organic solvents. Experimental determination is recommended to ascertain its solubility profile in specific solvent systems relevant to a given application.

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